

An In-depth Technical Guide to the Physical Properties of Tri-n-butylaluminum

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Aluminum, tributyl-	
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This technical guide provides a comprehensive overview of the core physical properties of tri-n-butylaluminum (TNBA). Due to its highly reactive and pyrophoric nature, a thorough understanding of these properties is critical for safe handling, experimental design, and application in research and development.

Core Physical and Chemical Properties

Tri-n-butylaluminum is an organoaluminum compound that presents as a colorless to light-yellow liquid.[1][2][3] Its high reactivity stems from the polarized aluminum-carbon bond, making it a potent alkylating agent and Lewis acid. The quantitative physical properties of tri-n-butylaluminum are summarized in the tables below.

General Properties

Property	Value	Source
Chemical Formula	C12H27Al	[1][4]
Molecular Weight	198.32 g/mol	[2]
Appearance	Colorless to light-yellow liquid	[1][2][3]
Density	0.823 g/mL at 20 °C	[1][2]



Thermal Properties

Property	Value	Source
Melting Point	-26.7 °C	[2]
Boiling Point	110 °C at 0.4 kPa	[1][2]
Heat of Combustion	-388 kJ/mol	[2]
Heat of Vaporization	230 J/g	[2]

Other Properties

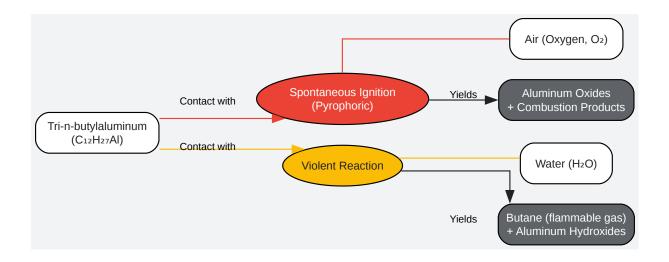
Property	Value	Source
Viscosity	1.9 cP at 25 °C	[2]
Solubility	Reacts violently with water	[3][4]

Reactivity Profile

A critical aspect of handling tri-n-butylaluminum is its extreme reactivity, particularly with air and water. It is classified as a pyrophoric liquid, meaning it can ignite spontaneously upon contact with air.[1] Its reaction with water is violent and releases flammable gases.[1][3] These hazardous characteristics necessitate stringent safety protocols and specialized handling techniques.

The following diagram illustrates the primary reactivity pathways of tri-n-butylaluminum with atmospheric components.





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Reactivity of Tri-n-butylaluminum with Air and Water.

Experimental Protocols

The determination of the physical properties of tri-n-butylaluminum requires specialized procedures to mitigate the risks associated with its pyrophoric and water-reactive nature. Standard laboratory techniques must be adapted to be performed under an inert atmosphere.

General Handling and Safety Precautions

- Inert Atmosphere: All manipulations of tri-n-butylaluminum must be carried out under an inert atmosphere, such as dry nitrogen or argon, using either a glovebox or Schlenk line techniques.
- Personal Protective Equipment (PPE): At a minimum, safety glasses, a face shield, a flameretardant lab coat, and chemical-resistant gloves (e.g., nitrile or neoprene) must be worn.
- Spill and Fire Preparedness: An appropriate fire extinguisher for reactive metals (Class D, e.g., powdered lime, dry sand, or graphite powder) must be readily accessible. Water, foam, or carbon dioxide extinguishers must never be used.

Determination of Melting and Boiling Points



Standard apparatus such as a Mel-Temp or a Thiele tube can be adapted for use with air-sensitive compounds.

- Sample Preparation: The capillary tube for melting point determination or the small test tube for boiling point determination must be loaded with tri-n-butylaluminum inside a glovebox to prevent exposure to air.
- Sealing: The loaded capillary or tube should be sealed under the inert atmosphere before being removed from the glovebox for analysis.
- Measurement: The sealed sample can then be carefully placed in the melting or boiling point apparatus. The standard procedure for heating and observation is followed, with the key difference being the sealed, inert environment within the sample tube.

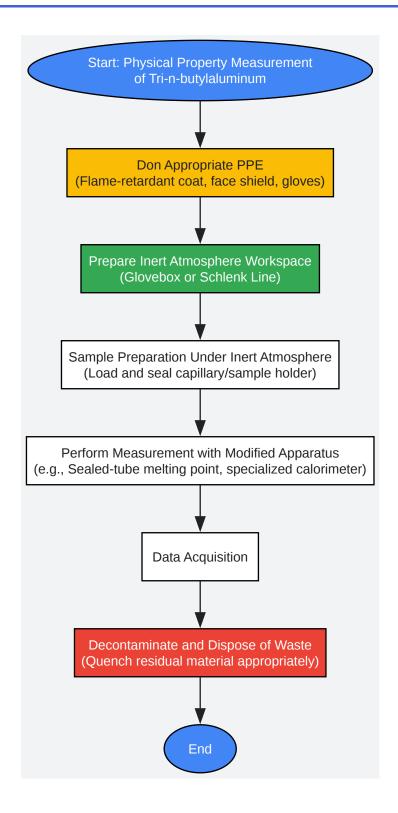
Calorimetry for Heat of Combustion

Determining the heat of combustion of a pyrophoric and water-reactive compound is a complex procedure that requires a specialized bomb calorimeter designed to handle such materials.

- Sample Containment: The tri-n-butylaluminum sample must be loaded into a sample holder that is sealed under an inert atmosphere. This sealed container is then placed inside the bomb of the calorimeter.
- Ignition: The bomb is pressurized with excess oxygen, and ignition is initiated remotely. The specialized design of the bomb and sample holder contains the vigorous reaction.
- Data Analysis: The heat released is measured by the temperature change of the surrounding water bath, and the heat of combustion is calculated based on the heat capacity of the calorimeter system.

The following diagram outlines a generalized workflow for the safe measurement of physical properties of air-sensitive compounds like tri-n-butylaluminum.





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Workflow for Physical Property Measurement of Air-Sensitive Compounds.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties
 of Tri-n-butylaluminum]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b072995#physical-properties-of-tri-n-butylaluminum]

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